

Zeatin: A Comprehensive Technical Guide to its Structure, Properties, and Signaling

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Compound of Interest

Compound Name: Zeatin

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Abstract

Zeatin, a naturally occurring cytokinin, plays a pivotal role in the regulation of plant growth and development. This document provides an in-depth technical overview of the chemical structure, physicochemical properties, and the intricate signaling cascade of **zeatin**. Detailed experimental methodologies for its extraction, quantification, and biological activity assessment are presented to facilitate further research and application in various scientific and drug development contexts.

Chemical Structure and Properties

Zeatin is an adenine-based cytokinin characterized by a hydroxylated isoprenoid side chain attached to the N6 position of the purine ring. It exists as two geometric isomers, **trans-zeatin** and **cis-zeatin**, with the trans-isomer being significantly more biologically active.

General Information

Identifier	Value
IUPAC Name	(2E)-2-Methyl-4-(7H-purin-6-ylamino)but-2-en-1-ol
CAS Number	1637-39-4 (trans-zeatin)[1][2]
Molecular Formula	C ₁₀ H ₁₃ N ₅ O[1][3]
Molecular Weight	219.24 g/mol [1]

Physicochemical Properties

Property	Value	Source
Appearance	White to off-white or yellow crystalline powder	
Melting Point	207-210 °C	
Solubility	Soluble in 1M NaOH, DMSO, and dimethylformamide. Sparingly soluble in aqueous buffers.	
UV Absorption (λ _{max})	210 nm, 269 nm	
Stability	Stable for ≥ 4 years at -20°C. Stable in aqueous solutions under various conditions, including autoclaving.	

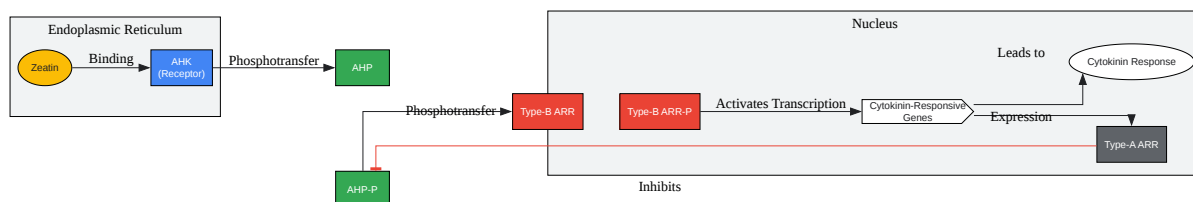
The Zeatin Signaling Pathway

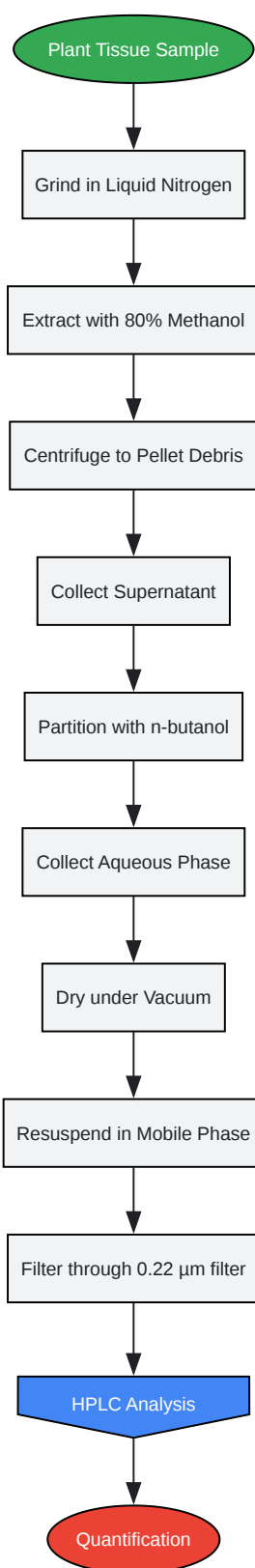
The perception and transduction of the **zeatin** signal are mediated by a multi-step phosphorelay system, analogous to the two-component systems in prokaryotes. This pathway is central to the regulation of a vast array of physiological and developmental processes in plants.

Core Signaling Cascade

The canonical **zeatin** signaling pathway involves three key protein families:

- Arabidopsis Histidine Kinases (AHKs): These are the primary cytokinin receptors, with AHK2, AHK3, and AHK4 (also known as CRE1/WOL) being the major players in Arabidopsis. They are predominantly located in the endoplasmic reticulum. Binding of **zeatin** to the extracellular CHASE domain of AHKs induces their autophosphorylation on a conserved histidine residue.
- Histidine Phosphotransfer Proteins (AHPs): The phosphoryl group from the activated AHKs is transferred to a conserved aspartate residue on the AHPs. These proteins then translocate from the cytoplasm to the nucleus.
- Response Regulators (ARRs): In the nucleus, AHPs transfer the phosphoryl group to conserved aspartate residues on the receiver domains of ARRs. ARRs are classified into two main types:
 - Type-B ARRs: These are transcription factors that, upon phosphorylation, activate the transcription of cytokinin-responsive genes, including the Type-A ARRs.
 - Type-A ARRs: These are rapidly induced by cytokinin signaling and act as negative regulators of the pathway, creating a feedback loop.





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